

An In-depth Technical Guide to 2,5-Dimethylheptane

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Compound of Interest

Compound Name: 2,5-Dimethylheptane

Cat. No.: B1361372

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Introduction

2,5-Dimethylheptane is a branched-chain alkane with the chemical formula C_9H_{20} .^{[1][2]} It is a colorless liquid and a component of some fuels and solvents.^[1] This technical guide provides a comprehensive overview of **2,5-Dimethylheptane**, including its chemical and physical properties, detailed synthesis protocols, and analytical methodologies.

Chemical Identification and Synonyms

The primary identifier for **2,5-Dimethylheptane** is its CAS number. It is also known by several other names in the scientific literature and chemical databases.

Identifier	Value
CAS Number	2216-30-0 ^{[1][2][3][4][5][6]}
IUPAC Name	2,5-Dimethylheptane ^[5]
Synonyms	Heptane, 2,5-dimethyl-; 3,6-Dimethylheptane ^{[1][3][4][5]}

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-Dimethylheptane** is presented in the table below, compiled from various sources.

Property	Value
Molecular Formula	C ₉ H ₂₀ [1] [2] [3]
Molecular Weight	128.26 g/mol [1] [2] [4]
Density	0.721 g/cm ³ [1]
Boiling Point	135.8 °C at 760 mmHg [1] [3]
Melting Point	-112.99 °C [1] [4]
Flash Point	54.2 °C [1] [3]
Vapor Pressure	9.42 mmHg at 25°C [1] [7]
Refractive Index	1.405 [1]
Solubility	Very slightly soluble in water. [1] Soluble in acetone, benzene, and ether. [4]
LogP	3.46870 [1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,5-Dimethylheptane**.

Spectrum Type	Key Features
¹ H NMR	Data available, specific peak assignments require consultation of spectral databases. [5]
¹³ C NMR	Data available, specific peak assignments require consultation of spectral databases. [5] [8]
Mass Spectrometry (GC-MS)	Key peaks at m/z 57, 43, and 56. [5]
Infrared (IR) Spectroscopy	Data available from various techniques including neat and vapor phase. [5]

Experimental Protocols

Synthesis of 2,5-Dimethylheptane via Grignard Reaction

A common and effective method for the laboratory synthesis of branched alkanes like **2,5-Dimethylheptane** is through a Grignard reaction followed by dehydration and hydrogenation. The following is a representative protocol.

Step 1: Synthesis of 2,5-Dimethyl-3-heptanol

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add anhydrous diethyl ether to cover the magnesium. A solution of isobutyl bromide in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the formation of isobutylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine if necessary and maintained under a nitrogen atmosphere.
- **Grignard Reaction:** Once the Grignard reagent is prepared, a solution of propanal in anhydrous diethyl ether is added dropwise from the dropping funnel while maintaining the reaction temperature with an ice bath. The reaction mixture is then stirred at room temperature for several hours to ensure complete reaction.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude 2,5-dimethyl-3-heptanol.

Step 2: Dehydration of 2,5-Dimethyl-3-heptanol

- The crude 2,5-dimethyl-3-heptanol is mixed with a dehydrating agent such as anhydrous copper(II) sulfate or a catalytic amount of a strong acid (e.g., sulfuric acid or phosphoric acid).
- The mixture is heated to induce dehydration, and the resulting alkene, 2,5-dimethyl-3-heptene, is distilled from the reaction mixture.

Step 3: Hydrogenation of 2,5-Dimethyl-3-heptene

- The purified 2,5-dimethyl-3-heptene is dissolved in a suitable solvent such as ethanol or ethyl acetate.
- A catalytic amount of a hydrogenation catalyst, typically palladium on carbon (Pd/C), is added to the solution.
- The mixture is then subjected to a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus) and stirred vigorously until the reaction is complete (monitored by TLC or GC).
- The catalyst is removed by filtration through a pad of Celite, and the solvent is evaporated under reduced pressure to yield **2,5-Dimethylheptane**.

Purification:

The final product can be purified by fractional distillation to obtain high-purity **2,5-Dimethylheptane**.

Logical Workflow for Synthesis



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Caption: Synthesis workflow for **2,5-Dimethylheptane**.

Applications in Research and Development

2,5-Dimethylheptane is primarily used in the following areas:

- **Fuel Additive:** Due to its high octane rating, it is a valuable component in gasoline blending to improve fuel quality.^[1]
- **Solvent:** Its low reactivity and good stability make it a suitable solvent in various industrial processes, including the manufacturing of paints, coatings, and adhesives.^[1]
- **Chemical Synthesis:** It can be used as a non-polar solvent in certain organic reactions.

Safety Information

2,5-Dimethylheptane is a flammable liquid and vapor. Appropriate safety precautions, including working in a well-ventilated area and avoiding ignition sources, should be taken. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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